

# 2-(2-Bromoethyl)pyridine hydrobromide molecular weight and formula

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## Compound of Interest

Compound Name: 2-(2-Bromoethyl)pyridine  
hydrobromide

Cat. No.: B1281705

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## A Technical Overview of 2-(2-Bromoethyl)pyridine hydrobromide

For Researchers, Scientists, and Drug Development Professionals

This document provides core technical data on **2-(2-Bromoethyl)pyridine hydrobromide**, a key reagent in organic synthesis and pharmaceutical research. The information is presented to be a readily accessible reference for laboratory and development applications.

## Core Chemical Properties

**2-(2-Bromoethyl)pyridine hydrobromide** is a hydrobromide salt of 2-(2-bromoethyl)pyridine. This salt form typically offers enhanced stability and handling characteristics compared to its free base counterpart, making it a valuable building block in the synthesis of more complex molecules.<sup>[1]</sup>

## Quantitative Data

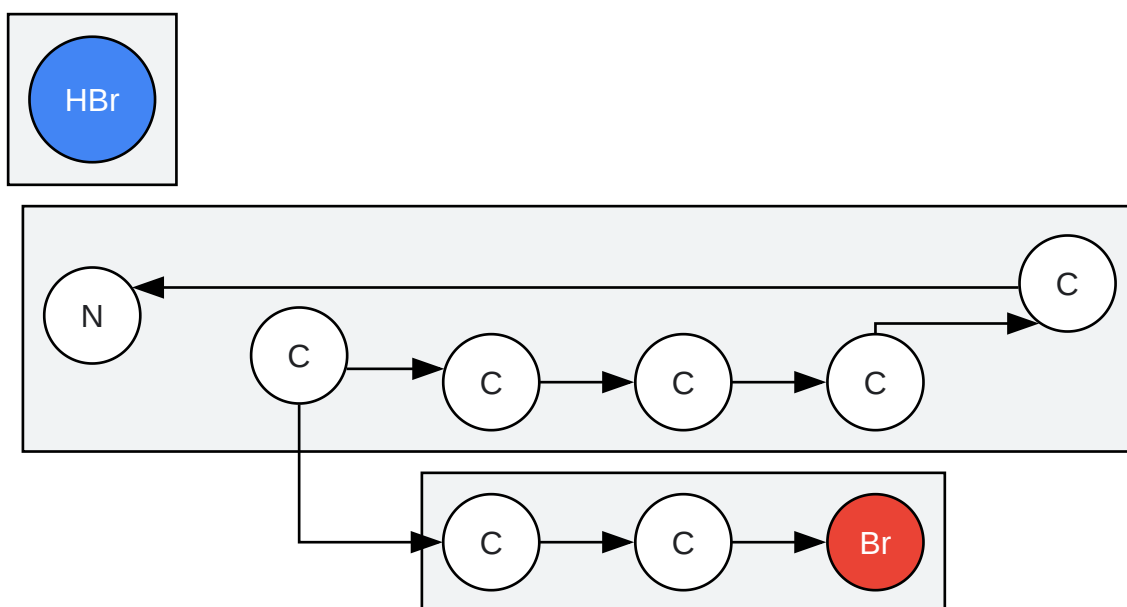
The fundamental molecular properties of **2-(2-Bromoethyl)pyridine hydrobromide** are summarized below.

Property	Value
Molecular Formula	C <sub>7</sub> H <sub>9</sub> Br <sub>2</sub> N
Molecular Weight	266.96 g/mol
CAS Number	72996-65-7

This data is consistently reported across chemical suppliers and databases.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

## Structural Information

The chemical structure consists of a pyridine ring substituted at the 2-position with a bromoethyl group. The compound exists as a salt with hydrobromic acid.[\[1\]](#)



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Caption: Structural representation of **2-(2-Bromoethyl)pyridine hydrobromide**.

Note on Experimental Protocols and Signaling Pathways: The scope of this document is to provide the fundamental molecular weight and formula for **2-(2-Bromoethyl)pyridine hydrobromide**. As this is a commercially available chemical reagent, specific experimental protocols for its synthesis or its role in signaling pathways are application-dependent and are

detailed in relevant research publications. For instance, it has been utilized as a precursor in the synthesis of potential antitumor agents and anticonvulsant compounds.[3]

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## References

- 1. 2-(2-Bromoethyl)pyridine hydrobromide (72996-65-7) for sale [vulcanchem.com]
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- 3. Buy 2-(2-Bromoethyl)pyridine hydrobromide | 72996-65-7 [smolecule.com]
- 4. 2-(2-Bromo-ethyl)-pyridine hydrobromide, CasNo.72996-65-7 Amadis Chemical Co., Ltd. China (Mainland) [amadis.lookchem.com]
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